

# Application Notes and Protocols: Preparing BMS-303141 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BMS-303141

Cat. No.: B10782889

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **BMS-303141**, a potent inhibitor of ATP Citrate Lyase (ACL), using Dimethyl Sulfoxide (DMSO) as the solvent. The protocol includes detailed steps from calculation to dissolution and storage, ensuring reproducibility and accuracy in experimental settings. Additionally, the mechanism of action of **BMS-303141** is outlined and visually represented.

## Physicochemical Properties of BMS-303141

**BMS-303141** is a small molecule inhibitor targeting ATP Citrate Lyase, a key enzyme in cellular lipid metabolism.<sup>[1][2]</sup> Accurate preparation of stock solutions requires precise knowledge of its chemical and physical properties.

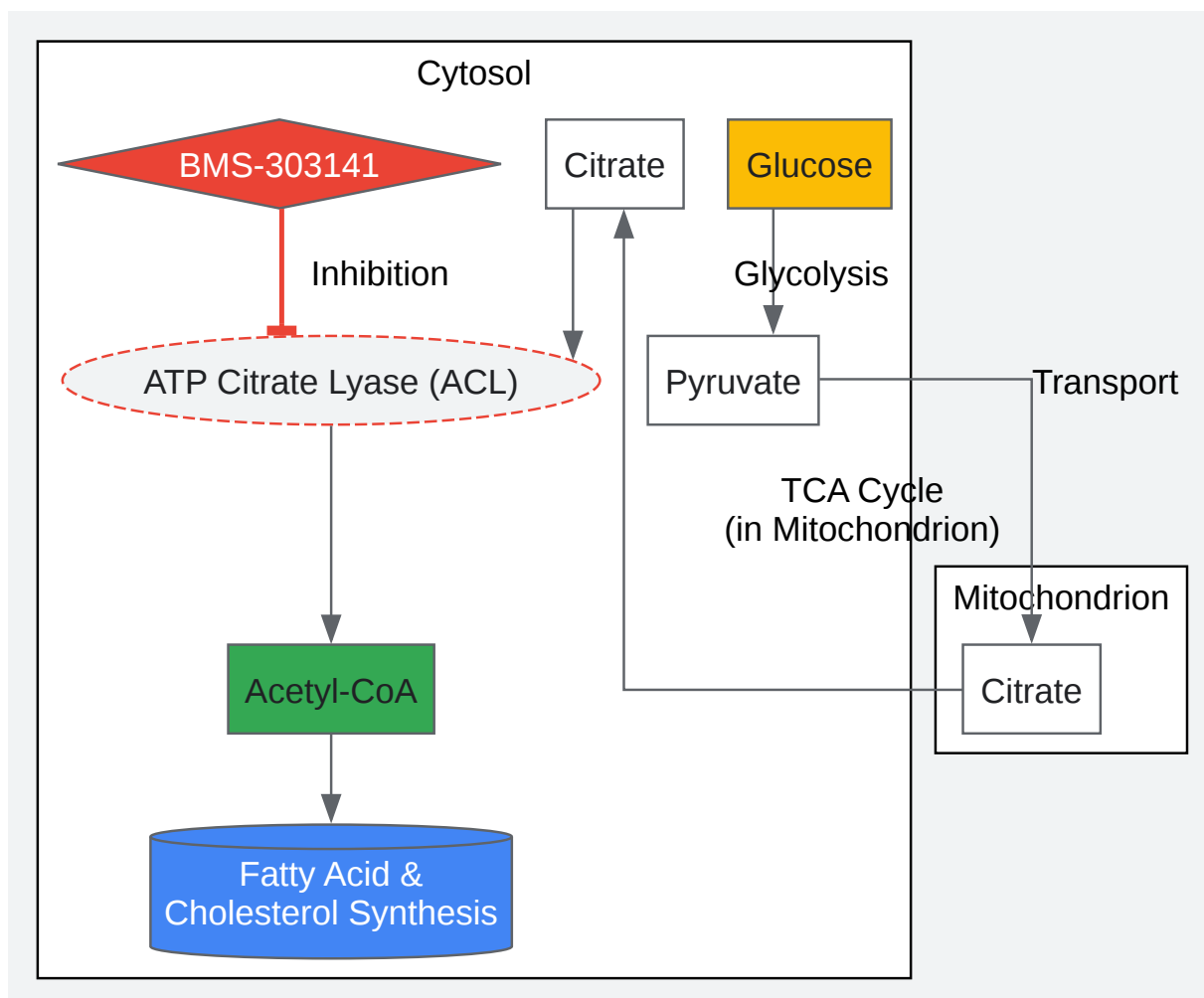
Property	Value	Source
Molecular Weight	424.3 g/mol	[3][4]
Molecular Formula	C <sub>19</sub> H <sub>15</sub> Cl <sub>2</sub> NO <sub>4</sub> S	[3]
CAS Number	943962-47-8	
Appearance	Lyophilized powder	[3]
Purity	≥98% (HPLC)	
Solubility in DMSO	Up to 85 mg/mL (200.32 mM)	[1]
≥21.2 mg/mL	[2][5]	
10 mM (4.24 mg/mL)		
Storage Temperature	-20°C (Powder and Stock Solution)	[2][3]

Note: The batch-specific molecular weight may vary slightly. Always refer to the Certificate of Analysis (CoA) provided by the manufacturer for the most accurate value when preparing stock solutions. Some sources suggest that moisture-absorbing DMSO can reduce solubility, so using fresh, anhydrous DMSO is recommended.[1]

## Mechanism of Action: Inhibition of ATP Citrate Lyase

**BMS-303141** is a potent and cell-permeable inhibitor of ATP Citrate Lyase (ACL) with an IC<sub>50</sub> of 0.13 μM for the human recombinant enzyme.[1][2] ACL is a crucial cytosolic enzyme that catalyzes the conversion of citrate and Coenzyme A (CoA) into acetyl-CoA and oxaloacetate, a process coupled with ATP hydrolysis.[6][7]

The acetyl-CoA produced by ACL is a fundamental building block for the de novo biosynthesis of fatty acids and cholesterol.[2][6] By inhibiting ACL, **BMS-303141** effectively blocks the supply of cytosolic acetyl-CoA, thereby suppressing lipid synthesis.[7] This mechanism makes **BMS-303141** a valuable tool for studying metabolic pathways and a potential therapeutic agent for metabolic disorders and certain cancers that rely on lipid synthesis for proliferation.[6][8]



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**Figure 1.** BMS-303141 inhibits ATP Citrate Lyase (ACL), blocking acetyl-CoA production.

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-303141** in DMSO. Adjust calculations accordingly for different desired concentrations.

### 3.1. Materials

- **BMS-303141** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator or 37°C water bath

### 3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **BMS-303141** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **BMS-303141** and DMSO before starting.

### 3.3. Calculation

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

- Desired Concentration: 10 mM
- Molecular Weight (MW): 424.3 g/mol
- Desired Volume: e.g., 1 mL

$$\text{Calculation Example: Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 424.3 \text{ g/mol} = 4.243 \text{ mg}$$

Therefore, 4.243 mg of **BMS-303141** is needed to make 1 mL of a 10 mM stock solution.

### 3.4. Step-by-Step Procedure

**Figure 2.** Workflow for preparing **BMS-303141** stock solution.

- Preparation: Allow the vial of **BMS-303141** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh the calculated amount of **BMS-303141** powder (e.g., 4.243 mg) and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the vial containing the powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Solubility Check: Visually inspect the solution against a light source to ensure there are no visible particulates.
- Troubleshooting Solubility: If the compound does not dissolve completely, gently warm the solution in a 37°C water bath for 5-10 minutes and/or place it in an ultrasonic bath for a few minutes.[\[2\]](#)[\[5\]](#) Vortex again.
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

## Storage and Stability

Proper storage is critical to maintain the integrity and activity of the **BMS-303141** stock solution.

- Storage Temperature: Store the DMSO stock solution at -20°C for long-term use.[\[2\]](#) Some suppliers suggest storage at -80°C is also acceptable.[\[2\]](#)[\[9\]](#)

- **Stability:** When stored at -20°C, the stock solution is stable for at least one month, and potentially up to a year.[2][9] For storage at -80°C, stability may extend to two years.[9]
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles, as they can degrade the compound. Using single-use aliquots is strongly recommended.[2]
- **Protection from Light:** Store aliquots in amber vials or protect them from light to prevent photodegradation.

Before use, thaw an aliquot at room temperature and centrifuge it briefly to collect the solution at the bottom of the tube. Further dilutions into aqueous assay buffers should be made immediately before the experiment.

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